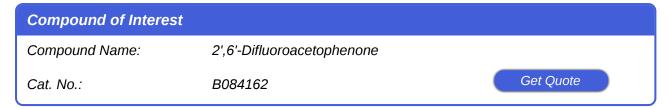


# Commercial Sourcing and Quality Control of 2',6'-Difluoroacetophenone (97% Purity)

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A Technical Guide for Researchers and Drug Development Professionals

This guide provides an in-depth overview of commercial suppliers for 2',6'-

**Difluoroacetophenone** (CAS No: 13670-99-0) with a minimum purity of 97%. It is intended for researchers, scientists, and professionals in drug development who require this chemical intermediate for their work. The document outlines key specifications from various suppliers, details experimental protocols for purity verification, and discusses potential impurities.

## **Commercial Supplier Overview**

**2',6'-Difluoroacetophenone** is a key building block in various synthetic pathways due to the directing and activating effects of its fluorine substituents. Several chemical suppliers offer this reagent at a purity of 97% or higher. The following table summarizes the offerings from prominent commercial vendors.



| Supplier                                       | Product<br>Number<br>(Example) | Purity      | Available<br>Quantities<br>(Examples) | Additional<br>Information  |
|--|--------------------------------|-------------|---------------------------------------|--|
| Sigma-Aldrich<br>(Merck)                       | 232890                         | 97%         | -                                     | Product is listed as discontinued, but historical data is available. |
| Thermo Scientific<br>Chemicals (Alfa<br>Aesar) | A10220.06,<br>A10220.14        | 98%         | 5 g, 25 g                             | Formerly part of the Alfa Aesar portfolio.                           |
| TCI America                                    | D3559                          | >98.0% (GC) | 5 g, 25 g                             | -  |
| Acros Organics<br>(Fisher Scientific)          | 214290050                      | 98%         | -                                     | Country of origin listed as Belgium.[2]                              |

## **Quality Control and Purity Verification**

Ensuring the purity of starting materials is critical in research and drug development. While suppliers provide a Certificate of Analysis (CoA), independent verification is often necessary. Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are the most common methods for assessing the purity of aromatic ketones like 2',6'-Difluoroacetophenone.

### **Potential Impurities**

Knowledge of the synthetic route can help predict potential impurities. A common synthesis for **2',6'-Difluoroacetophenone** involves the Friedel-Crafts acylation of **1,3**-difluorobenzene with acetic anhydride or acetyl chloride. Based on this, potential impurities could include:

- Starting Materials: Unreacted 1,3-difluorobenzene and acetic anhydride/acetyl chloride.
- Isomeric Byproducts: Other isomers of difluoroacetophenone (e.g., 2',4'-difluoroacetophenone) may form depending on the reaction conditions.



 Solvent Residues: Residual solvents from the reaction and purification process (e.g., dichloromethane, tetrahydrofuran).

## Experimental Protocol: Purity Determination by Gas Chromatography (GC)

This protocol is a general guideline and may require optimization.

Objective: To determine the purity of **2',6'-Difluoroacetophenone** and identify any volatile impurities.

#### Instrumentation:

- Gas chromatograph with a Flame Ionization Detector (FID).
- Capillary column: A non-polar or weakly polar column, such as a 5% phenyl methylpolysiloxane column (e.g., HP-5 or equivalent), is suitable for separating aromatic compounds.

#### GC Conditions (Example):

- Column: 30 m x 0.32 mm ID, 0.25 μm film thickness.
- · Carrier Gas: Helium or Nitrogen.
- Injector Temperature: 250 °C.
- Detector Temperature: 280 °C.
- Oven Temperature Program:
  - Initial temperature: 100 °C, hold for 2 minutes.
  - Ramp: 10 °C/min to 200 °C, hold for 5 minutes.
- Injection Volume: 1 μL.
- Split Ratio: 50:1.



#### Sample Preparation:

- Prepare a stock solution of 2',6'-Difluoroacetophenone in a suitable solvent (e.g., acetone
  or dichloromethane) at a concentration of approximately 1 mg/mL.
- Further dilute the stock solution if necessary to fall within the linear range of the detector.

#### Procedure:

- Inject the prepared sample into the GC system.
- Record the chromatogram.
- The purity is calculated based on the area percent of the main peak corresponding to 2',6' Difluoroacetophenone relative to the total area of all peaks.

## Experimental Protocol: Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for HPLC analysis and may need to be adapted.

Objective: To quantify the purity of **2',6'-Difluoroacetophenone**.

#### Instrumentation:

- HPLC system with a UV detector.
- Reverse-phase C18 column.

#### **HPLC Conditions (Example):**

- Column: C18, 4.6 x 150 mm, 5 μm particle size.
- Mobile Phase: Isocratic elution with a mixture of acetonitrile and water (e.g., 60:40 v/v). The mobile phase composition may require optimization.
- Flow Rate: 1.0 mL/min.



• Column Temperature: 30 °C.

Detection Wavelength: 245 nm.

• Injection Volume: 10 μL.

#### Sample Preparation:

- Dissolve a precisely weighed amount of **2',6'-Difluoroacetophenone** in the mobile phase to create a stock solution of known concentration (e.g., 0.1 mg/mL).
- Filter the sample through a 0.45 μm syringe filter before injection.

#### Procedure:

- Inject the sample onto the HPLC system.
- · Record the chromatogram.
- Calculate the purity based on the area percent of the peak for 2',6'-Difluoroacetophenone.

## **Workflow and Logical Relationships**

The following diagrams illustrate the general workflow for procuring and verifying the quality of a chemical reagent, as well as a simplified representation of a potential signaling pathway study where **2',6'-difluoroacetophenone** could be a precursor to a synthesized inhibitor.

Figure 1. Procurement and Quality Control Workflow for Chemical Reagents. Figure 2. Conceptual Use in a Drug Discovery Signaling Pathway.

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## References



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